

Vinyl Octanoate: A Comprehensive Technical Guide to Safety, Handling, and GHS Classification

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Compound of Interest

Compound Name: *Vinyl octanoate*

Cat. No.: *B1583061*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Globally Harmonized System (GHS) classification of **vinyl octanoate**. The following sections detail its hazardous properties, safe handling procedures, and the experimental basis for these recommendations, offering a comprehensive resource for laboratory and industrial settings.

Chemical Identification and Physical Properties

Vinyl octanoate, also known as vinyl caprylate, is a colorless liquid used in the synthesis of polymers and as a flavoring agent.^{[1][2]} A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	818-44-0	[3] [4]
Molecular Formula	C10H18O2	[3]
Molecular Weight	170.25 g/mol	
Appearance	Colorless liquid	
Boiling Point	192 °C (377.6 °F)	
	79-80 °C @ 7 mmHg	
	90 °C @ 10 Torr	
Flash Point	75 °C (167 °F)	
Density	0.88 g/cm³	
Solubility	Low solubility in water; soluble in organic solvents like alcohols and ethers.	
Vapor Pressure	0.177 mmHg at 25°C	

GHS Hazard Classification and Safety Precautions

Vinyl octanoate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Understanding these classifications is crucial for implementing appropriate safety measures.

GHS Classification	Hazard Statement	Pictogram
Flammable Liquids	H227: Combustible liquid	
Skin Corrosion/Irritation	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation	

Precautionary Statements:

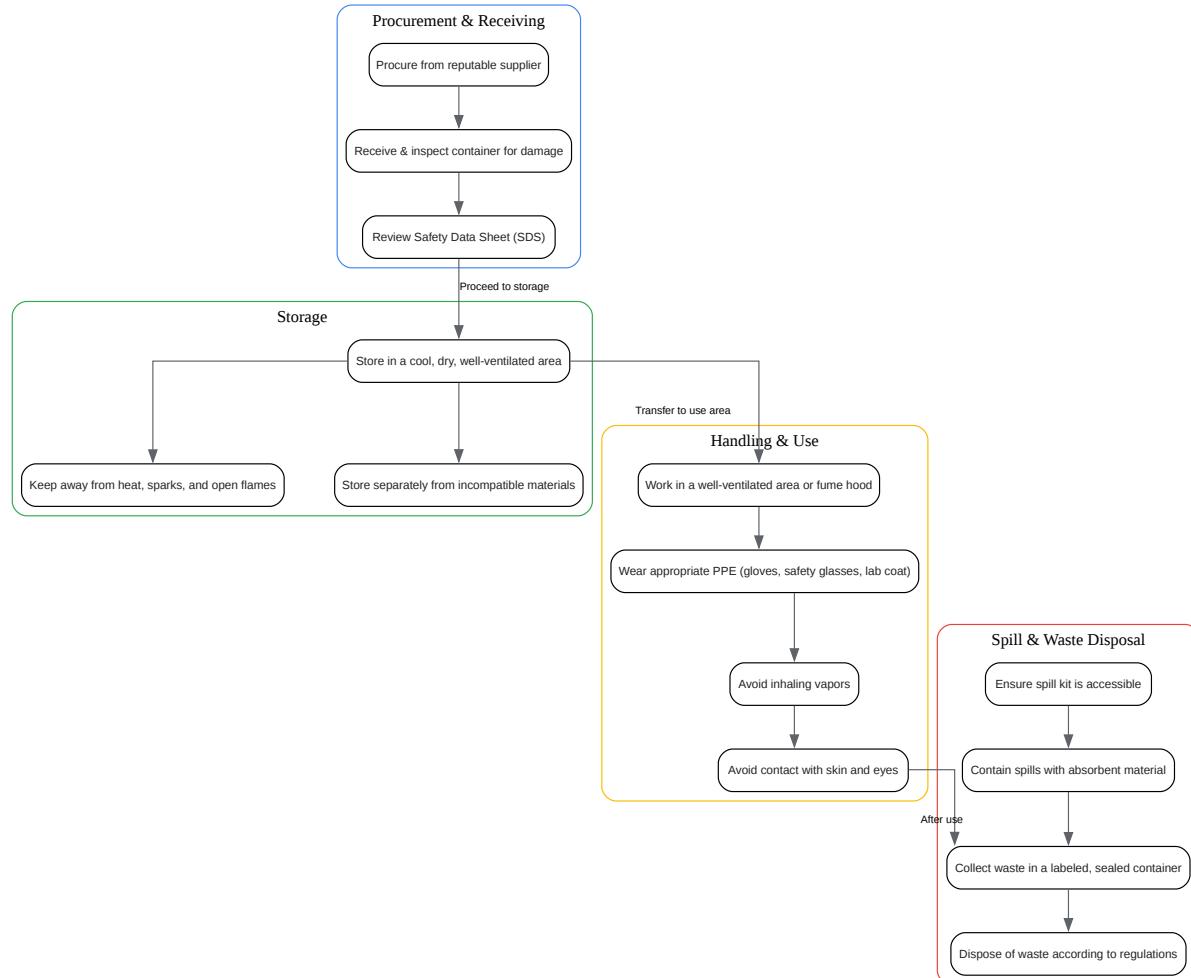
A comprehensive set of precautionary statements is associated with the handling of **vinyl octanoate** to minimize risk.

Category	Precautionary Statement Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapours/spay.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P319	Get medical help if you feel unwell.	
P321	Specific treatment (see supplemental first aid instruction on this label).	

P332 + P317	If skin irritation occurs: Get medical help.	
P337 + P317	If eye irritation persists: Get medical help.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P403 + P235	Store in a well-ventilated place. Keep cool.	
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Safe Handling and Storage Workflow

A systematic approach to handling and storage is essential to ensure laboratory safety. The following diagram outlines a logical workflow for managing **vinyl octanoate** from procurement to disposal.



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Caption: Safe handling workflow for **vinyl octanoate**.

Experimental Protocols for Hazard Assessment

The GHS classifications of **vinyl octanoate** are based on data from standardized toxicological and physical hazard tests. While specific study reports for **vinyl octanoate** are not publicly available, the methodologies follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Representative Protocol based on OECD 439)

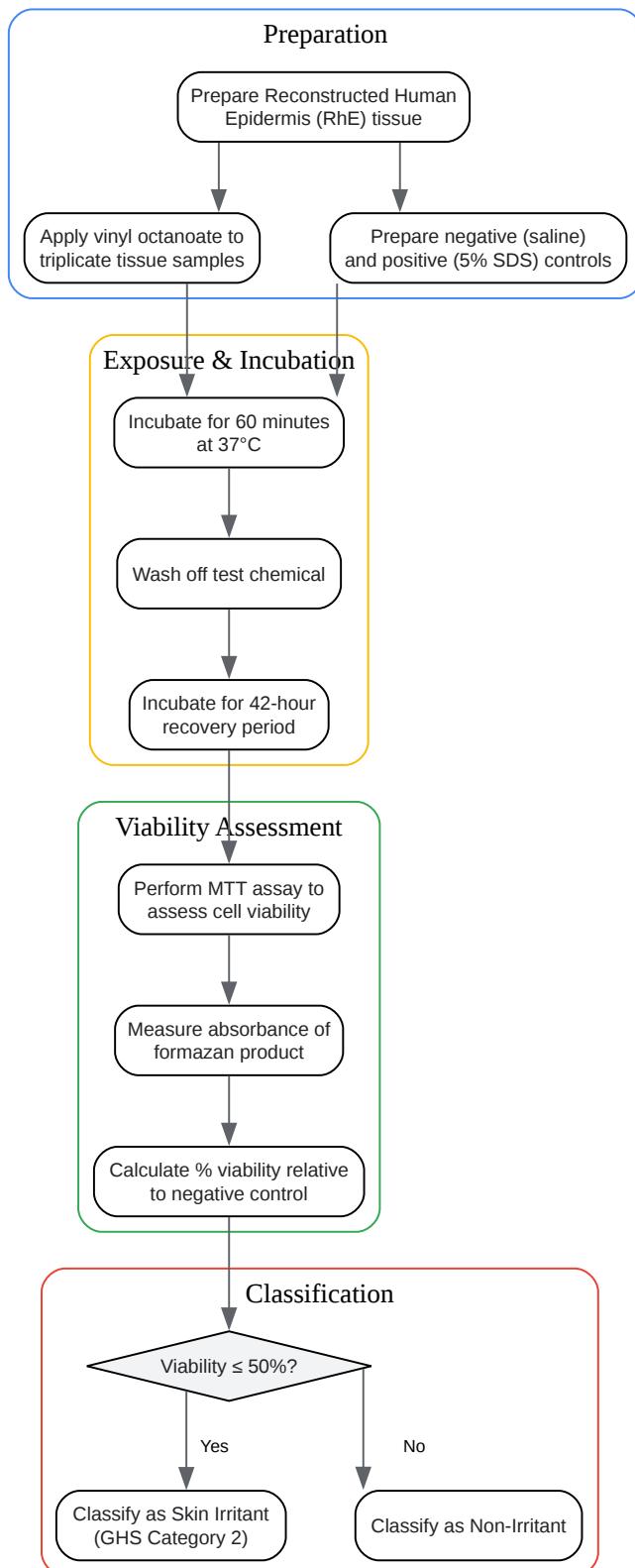
The "Causes skin irritation" (H315) classification is determined using methods like the In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test.

Objective: To identify substances that are capable of producing reversible damage to the skin.

Methodology:

- **Test System:** A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- **Procedure:** a. A small amount of **vinyl octanoate** is applied topically to the surface of the RhE tissue. b. The tissue is incubated for a defined period (e.g., 60 minutes). c. After exposure, the chemical is washed off, and the tissue is incubated for a further recovery period (e.g., 42 hours).
- **Data Analysis:** a. Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is then quantified. b. The viability of the treated tissue is compared to that of a negative control.
- **Classification:** If the cell viability is reduced to $\leq 50\%$, the substance is classified as a skin irritant (UN GHS Category 2).

The following diagram illustrates the workflow for this in vitro skin irritation test.

[Click to download full resolution via product page](#)**Caption:** Workflow for in vitro skin irritation testing.

Flash Point Determination (Representative Protocol)

The "Combustible liquid" (H227) classification is based on the flash point of the substance.

Objective: To determine the lowest temperature at which the application of an ignition source causes the vapors of a liquid to ignite under specified conditions.

Methodology:

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens or Setaflash) is commonly used. The closed-cup method is generally preferred for its accuracy and reproducibility.
- Procedure: a. A specified amount of **vinyl octanoate** is placed in the test cup. b. The sample is heated at a slow, constant rate. c. At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid.
- Data Analysis: The flash point is the lowest temperature at which a "flash" (a brief ignition of the vapor) is observed.
- Classification: For GHS, a liquid with a flash point between 60 °C and 93 °C is classified as a Category 4 flammable liquid, which corresponds to the "Combustible liquid" hazard statement.

Eye Irritation and Respiratory Irritation

Similar to skin irritation, the "Causes serious eye irritation" (H319) and "May cause respiratory irritation" (H335) classifications are based on standardized tests. Eye irritation is often assessed using in vitro methods with reconstructed human corneal epithelium models (e.g., OECD 492). Respiratory irritation is typically evaluated through animal studies or by considering evidence from human exposure and data on similar substances.

First Aid Measures

In the event of exposure to **vinyl octanoate**, the following first aid measures should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.

- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
- Eye Contact: Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **vinyl octanoate**.
- Accidental Release: In case of a spill, remove all sources of ignition. Ventilate the area. Wear appropriate personal protective equipment, including chemical-impermeable gloves. Contain the spill using a non-combustible absorbent material (e.g., sand, earth) and collect it in a suitable, closed container for disposal. Do not let the chemical enter drains.

This guide is intended to provide comprehensive safety and handling information for **vinyl octanoate** for use by trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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